

# 7-Bromohept-1-yne molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 7-Bromohept-1-yne

Cat. No.: B2833557

[Get Quote](#)

## Core Molecular Data

The molecular formula and molecular weight are foundational data points for any chemical compound, essential for stoichiometric calculations, analytical characterization, and the design of synthetic pathways. The accepted values for **7-Bromohept-1-yne** are presented below.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>11</sub> Br <sup>[1][2][3]</sup>
Molecular Weight	175.07 g/mol <sup>[1][2][3][4]</sup>

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 7-Bromohept-1-yne [myskinrecipes.com]
- 2. 7-Bromohept-1-yne | C<sub>7</sub>H<sub>11</sub>Br | CID 13267101 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]

- 4. 7-Bromohept-1-yne | 81216-14-0 [sigmaaldrich.com]
- To cite this document: BenchChem. [7-Bromohept-1-yne molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2833557#7-bromohept-1-yne-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)